

# Cl-PEG6-acid: An In-depth Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Cl-PEG6-acid

Cat. No.: B8227384

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cl-PEG6-acid**, a heterobifunctional PROTAC linker used in the synthesis of Proteolysis Targeting Chimeras. The following sections detail the hazardous properties, handling procedures, storage requirements, and disposal considerations for this compound.

## Compound Identification and Properties

Property	Value
Chemical Name	Cl-PEG6-acid
Synonyms	2-(2-(2-(2-(2-(2-chloroethoxy)ethoxy)ethoxy)ethoxy)ethoxy)acetic acid)
CAS Number	2365309-92-6
Molecular Formula	C14H27ClO8
Molecular Weight	358.81 g/mol
Appearance	Colorless to light yellow liquid

## Hazard Identification and Classification

**Cl-PEG6-acid** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

GHS Pictograms:

Signal Word: Warning

## Safety and Handling Precautions

Adherence to standard laboratory safety protocols is essential when handling **Cl-PEG6-acid**. The following precautions should be strictly observed.

## Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided in the table below.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear a lab coat and other protective clothing as required.
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator.

## General Handling Instructions

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Ensure adequate ventilation.

## Incompatible Materials

- Strong oxidizing agents
- Strong reducing agents
- Strong acids
- Strong bases

## First Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

Exposure Route	First Aid Instructions
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
If on Skin	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **CI-PEG6-acid**.

Condition	Pure Form	In Solvent
-20°C	3 years	1 month
4°C	2 years	-
-80°C	-	6 months

General Storage Recommendations:

- Store in a tightly sealed container.
- Store in a cool, dry, and well-ventilated place.
- Protect from light and moisture.

## Accidental Release and Disposal

### Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to section 6.2.

### Disposal Considerations

Dispose of **CI-PEG6-acid** and its container in accordance with local, regional, and national regulations. It is considered a hazardous waste and should be handled by a licensed professional waste disposal service. Avoid release to the environment.

## Experimental Protocols and Workflows

While a detailed, step-by-step synthesis and purification protocol for **CI-PEG6-acid** is not publicly available, a general workflow can be inferred from literature on the synthesis of similar chloro-terminated PEG compounds.

### General Synthesis Workflow

The synthesis of **CI-PEG6-acid** likely involves the reaction of a protected hexaethylene glycol derivative with a chlorinating agent, followed by deprotection to yield the final product.

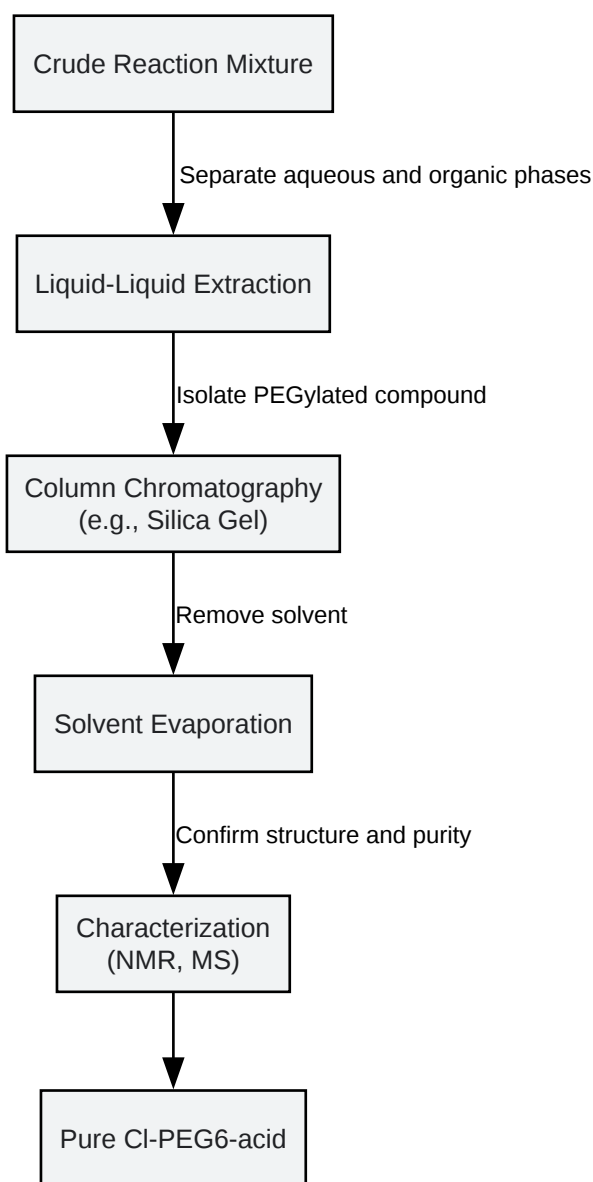


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Caption: Generalized synthesis workflow for **CI-PEG6-acid**.

### General Purification Workflow

Purification of PEG derivatives often involves chromatographic techniques to separate the desired product from starting materials and byproducts.

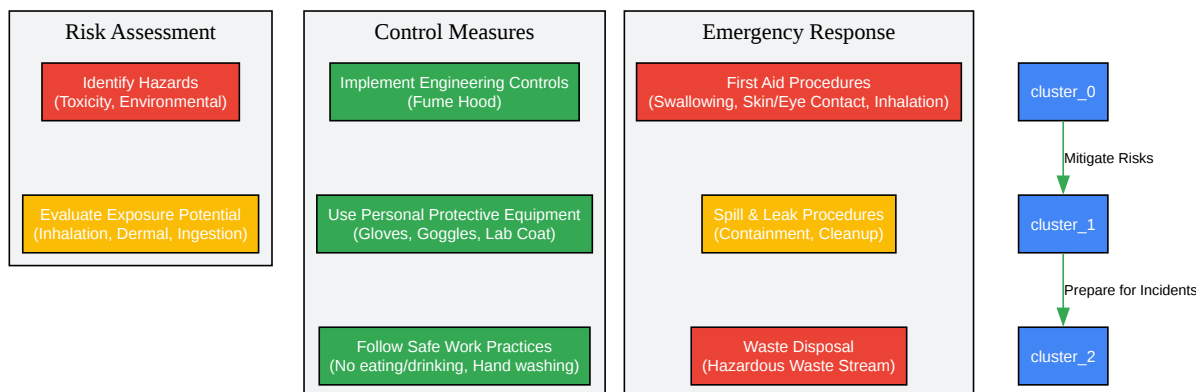


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Caption: General purification workflow for PEGylated compounds.

## Logical Relationships in Safety Handling

A logical approach to handling hazardous chemicals like **Cl-PEG6-acid** involves a clear sequence of assessment, control, and response.



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Caption: Logical flowchart for the safe handling of **Cl-PEG6-acid**.

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## References

- 1. [tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
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